

Application Notes and Protocols for CCT018159 Stock Solution in DMSO

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Compound of Interest

Compound Name: CCT018159

Cat. No.: B1684014

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Introduction

CCT018159 is a potent and selective inhibitor of Heat Shock Protein 90 (Hsp90), a molecular chaperone crucial for the stability and function of numerous client proteins involved in cell growth, survival, and signaling.[1][2] By inhibiting the ATPase activity of Hsp90, **CCT018159** leads to the degradation of these client proteins, many of which are oncoproteins, making it a valuable tool for cancer research and a potential therapeutic agent.[1][2][3] These application notes provide detailed protocols for the preparation of **CCT018159** stock solutions in Dimethyl Sulfoxide (DMSO) for in vitro studies.

Data Presentation

A summary of the key physicochemical and solubility data for **CCT018159** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	352.39 g/mol	
Formula	C ₂₀ H ₂₀ N ₂ O ₄	
Purity	≥98% (HPLC)	
Appearance	Crystalline solid	[4]
Solubility in DMSO	35.24 mg/mL or 100 mM	
Storage of Solid	Store at +4°C	
Storage of Stock Solution	-20°C for up to 1 month, -80°C for up to 6 months (protect from light)	[5]

Experimental Protocols

Materials

- **CCT018159** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM CCT018159 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **CCT018159** in DMSO. Adjust the quantities accordingly for different desired concentrations.

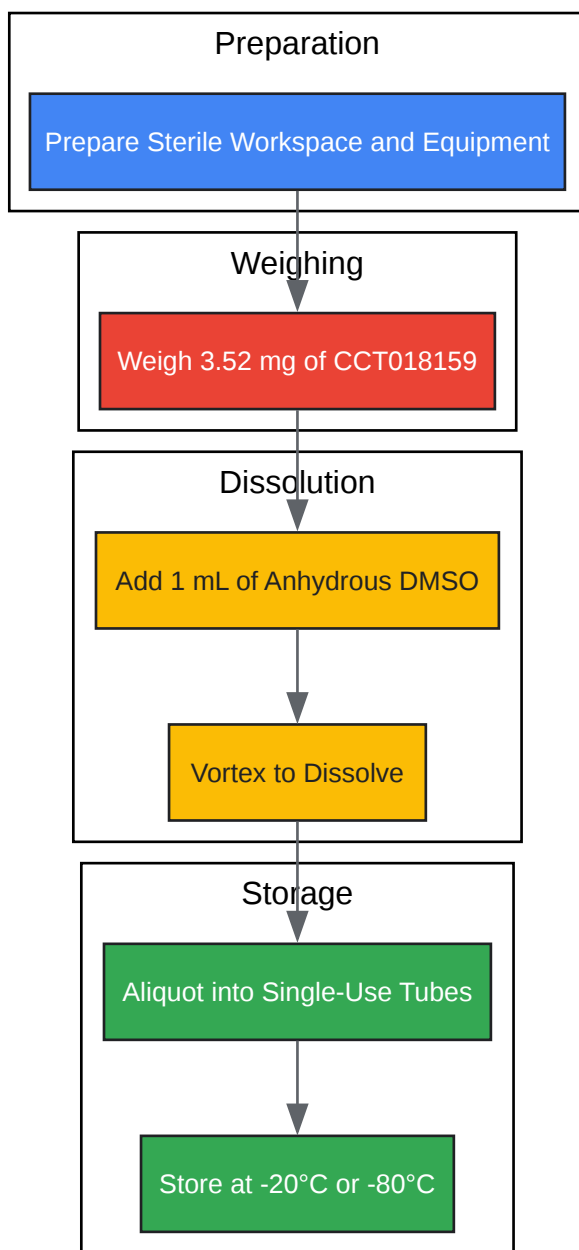
- Preparation: Work in a clean, sterile environment, such as a laminar flow hood, to minimize contamination. Ensure all equipment is properly calibrated and sterilized.
- Weighing **CCT018159**: Carefully weigh out 3.52 mg of **CCT018159** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Adding DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **CCT018159** powder.
- Dissolving the Compound: Vortex the solution thoroughly until the **CCT018159** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.^[5] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^[5]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[5] Protect the stock solution from light.^[5]

Dilution for Cell Culture Experiments

For cell-based assays, the DMSO stock solution should be diluted in cell culture medium to the desired final concentration. It is crucial to ensure that the final concentration of DMSO in the cell culture medium does not exceed a level that is toxic to the cells (typically <0.5%).

Mandatory Visualization

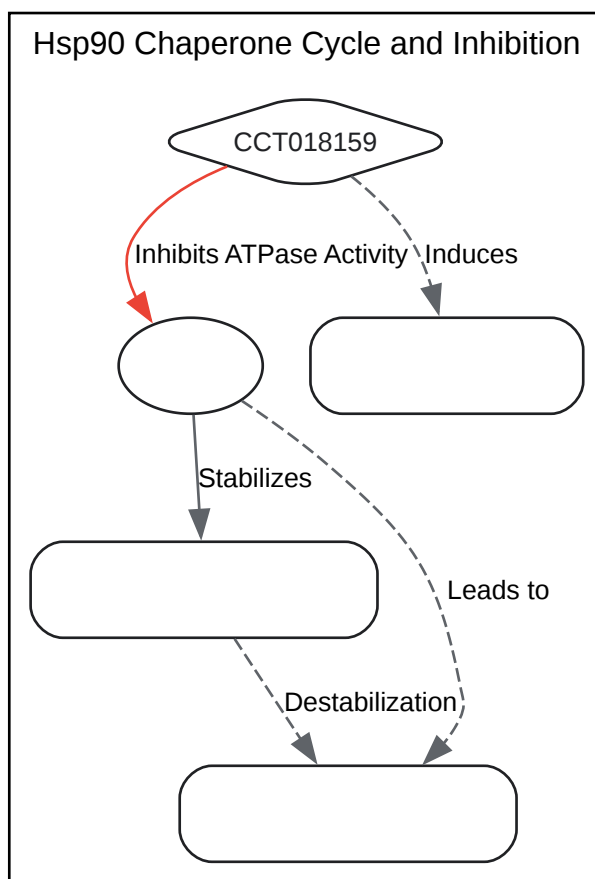
Experimental Workflow for CCT018159 Stock Solution Preparation



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Caption: Workflow for preparing a 10 mM **CCT018159** stock solution in DMSO.

Simplified Signaling Pathway of Hsp90 Inhibition by **CCT018159**



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Caption: **CCT018159** inhibits Hsp90, leading to client protein degradation.

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